

# Introduction: The Foundational Importance of Molecular Weight

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## Compound of Interest

Compound Name: Ethyltriphenyltin

CAS No.: 5424-25-9

Cat. No.: B1607041

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In the landscape of chemical research and pharmaceutical development, precision is paramount. Among the fundamental physicochemical properties of a compound, its molecular weight stands as a cornerstone of its identity. This guide provides a comprehensive technical overview of the molecular weight of **ethyltriphenyltin** (C<sub>20</sub>H<sub>20</sub>Sn), an organotin compound utilized in organic synthesis.<sup>[1]</sup> An accurate understanding of this parameter is critical for stoichiometric calculations in reaction chemistry, characterization, and quality control, and for interpreting analytical data ranging from mass spectrometry to chromatography.

This document moves beyond a simple statement of value, delving into the theoretical calculation based on isotopic abundances, and outlining the empirical methodologies for its verification. The protocols and explanations herein are designed to provide researchers with the causal logic behind experimental choices, ensuring a self-validating system of analysis.

## Section 1: Theoretical Molecular Weight Calculation

The molecular weight of a compound is the sum of the atomic weights of its constituent atoms. **Ethyltriphenyltin**'s molecular formula is C<sub>20</sub>H<sub>20</sub>Sn.<sup>[2][3][4]</sup> The calculation relies on the

standard atomic weights of carbon, hydrogen, and tin, which are weighted averages of the masses of their natural isotopes.

The standard atomic weights as provided by the International Union of Pure and Applied Chemistry (IUPAC) and reflected in major chemical databases are:

- Carbon (C): 12.011 u<sup>[5][6]</sup>
- Hydrogen (H): 1.008 u<sup>[5][7][8]</sup>
- Tin (Sn): 118.710 u<sup>[5][9][10][11]</sup>

The calculation is as follows:

$$(\text{Number of C atoms} \times \text{Atomic weight of C}) + (\text{Number of H atoms} \times \text{Atomic weight of H}) + (\text{Number of Sn atoms} \times \text{Atomic weight of Sn})$$
$$= (20 \times 12.011 \text{ u}) + (20 \times 1.008 \text{ u}) + (1 \times 118.710 \text{ u}) = 240.22 \text{ u} + 20.16 \text{ u} + 118.710 \text{ u} = 379.09 \text{ u}$$

Therefore, the molar mass of **ethyltriphenyltin** is 379.09 g/mol . This value is consistent with data from various chemical information sources.<sup>[1][3][4]</sup>

## Data Presentation: Core Properties

A summary of essential quantitative data for **ethyltriphenyltin** provides necessary context for its analysis.

Property	Value	Source
Molecular Formula	C <sub>20</sub> H <sub>20</sub> Sn	PubChem[2]
Calculated Molar Mass	379.09 g/mol	(Calculated)
CAS Number	5424-25-9	ChemicalBook, PubChem[2][4]
Appearance	White crystalline solid	ChemBK[1]
Boiling Point	~409.9 °C at 760 mmHg	ChemBK, Chemsrvc[1][3]
Exact Mass	380.058703 Da	PubChem[2]

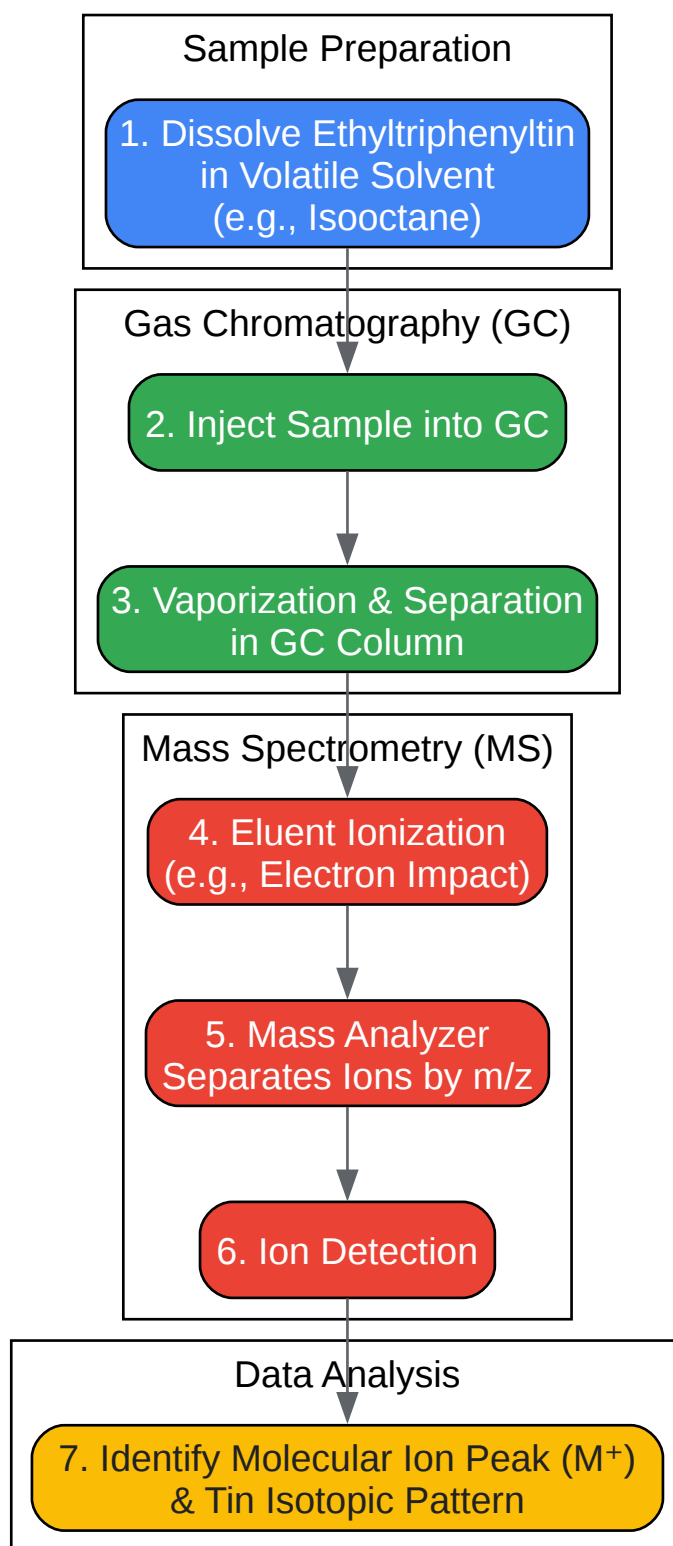
Note: The exact mass is the monoisotopic mass, calculated using the mass of the most abundant isotope of each element (e.g., <sup>12</sup>C, <sup>1</sup>H, and in this case, likely <sup>120</sup>Sn). It is the value observed in high-resolution mass spectrometry.

## Section 2: Experimental Verification of Molecular Weight

While theoretical calculation provides a precise value, empirical verification is a cornerstone of scientific integrity. Mass spectrometry is the primary technique for determining the molecular weight of a compound directly.

### Mass Spectrometry (MS)

Expertise & Experience: Mass spectrometry (MS) ionizes molecules and separates the resulting ions based on their mass-to-charge ratio (m/z).[12] For **ethyltriphenyltin**, observing the molecular ion peak (M<sup>+</sup>) provides direct confirmation of its molecular weight.[12] A crucial aspect of analyzing organotin compounds is observing the characteristic isotopic pattern of tin. Tin has ten stable isotopes, the most abundant being <sup>120</sup>Sn (32.6%), <sup>118</sup>Sn (24.2%), and <sup>116</sup>Sn (14.5%).[10] This results in a distinctive cluster of peaks for the molecular ion and any tin-containing fragments, which serves as an unmistakable signature for the compound's presence and composition.



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Caption: Workflow for **ethyltriphenyltin** analysis via GC-MS.

This protocol is a self-validating system; successful identification relies on the combination of retention time, the molecular ion peak, and the correct isotopic distribution.

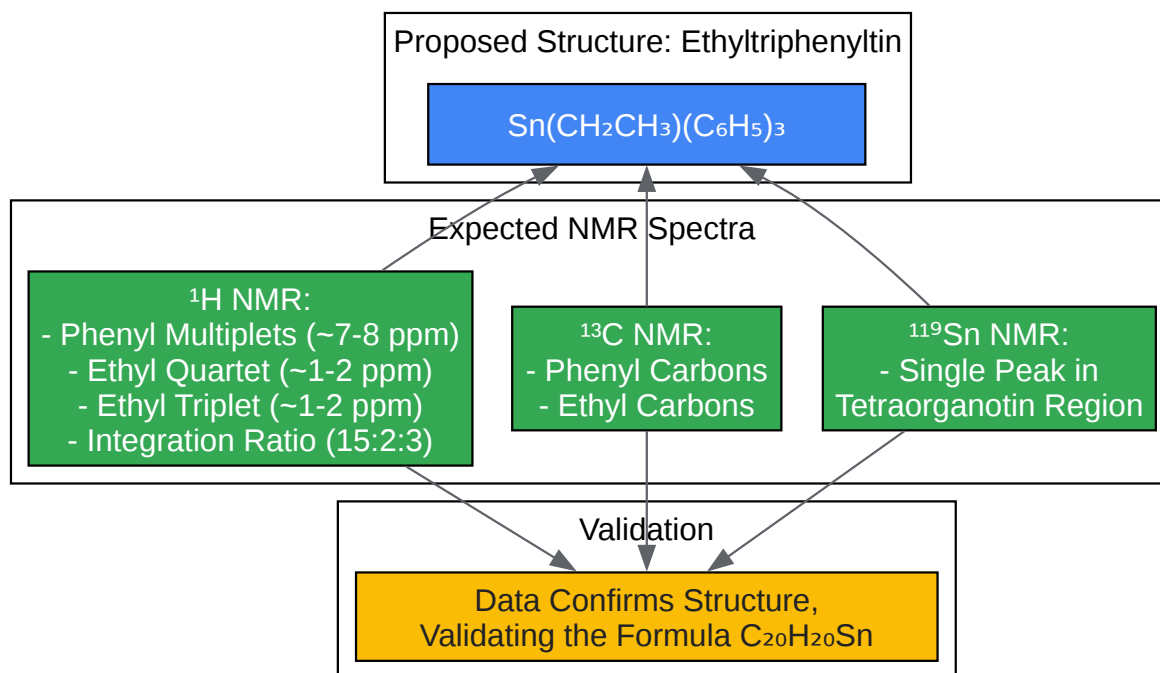
- Standard Preparation: Accurately weigh approximately 1 mg of **ethyltriphenyltin** and dissolve it in 1 mL of a high-purity volatile solvent like isooctane or dichloromethane to create a 1 mg/mL stock solution. Prepare a working standard of ~10 µg/mL via serial dilution.
- Instrumentation Setup (Typical Parameters):
  - GC Inlet: Set to 250°C, splitless mode.
  - Column: Use a standard non-polar column (e.g., HP-5MS, 30 m x 0.25 mm x 0.25 µm).
  - Oven Program: Start at 100°C, hold for 1 minute, then ramp to 300°C at a rate of 20°C/min, and hold for 5 minutes.
  - Carrier Gas: Helium at a constant flow rate of 1.0 mL/min.
- MS Setup:
  - Ion Source: Electron Impact (EI) at 70 eV.
  - Source Temperature: 230°C.
  - Quadrupole Temperature: 150°C.
  - Scan Range: 50-500 m/z.
- Injection & Acquisition: Inject 1 µL of the working standard into the GC-MS system and begin data acquisition.
- Data Analysis:
  - Examine the total ion chromatogram to find the peak corresponding to **ethyltriphenyltin**.
  - Analyze the mass spectrum of this peak.

- Trustworthiness Check: The spectrum must exhibit a cluster of peaks corresponding to the molecular ion ( $C_{20}H_{20}Sn^+$ ). Look for signals around  $m/z$  380 (for  $^{120}Sn$ ), 378 (for  $^{118}Sn$ ), 376 (for  $^{116}Sn$ ), etc., with relative intensities matching the natural abundance of tin isotopes.
- Also, look for a prominent fragment corresponding to the loss of the ethyl group (M-29), which would result in the triphenyltin cation  $[Sn(C_6H_5)_3]^+$ . This fragment would appear as an isotopic cluster around  $m/z$  351.[\[2\]](#)[\[13\]](#)

## Section 3: Structural Confirmation via NMR Spectroscopy

While MS confirms molecular weight, Nuclear Magnetic Resonance (NMR) spectroscopy validates the molecular structure, thereby confirming the atomic composition used in the weight calculation.

Expertise & Experience: For **ethyltriphenyltin**,  $^1H$  NMR should show signals for both the aromatic protons of the phenyl groups and the aliphatic protons of the ethyl group, with specific splitting patterns (a quartet and a triplet for the ethyl group) and integration values (a ratio of 15:5, simplifying to 3:1 for phenyl vs. ethyl protons).  $^{13}C$  NMR would confirm the number of unique carbon environments. Furthermore,  $^{119}Sn$  NMR would produce a characteristic chemical shift indicative of a tetra-coordinated tin atom.



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Caption: Logical flow from structure to NMR data validation.

- Sample Preparation: Dissolve 5-10 mg of **ethyltriphenyltin** in approximately 0.7 mL of deuterated chloroform ( $\text{CDCl}_3$ ).
- Data Acquisition: Acquire  $^1\text{H}$ ,  $^{13}\text{C}$ , and  $^{119}\text{Sn}$  spectra on a standard NMR spectrometer (e.g., 400 MHz).
- Data Analysis:
  - $^1\text{H}$  Spectrum: Confirm the presence of aromatic multiplets and the characteristic quartet and triplet of the ethyl group. Verify that the integration ratios of these signals are correct.
  - $^{13}\text{C}$  Spectrum: Identify the aromatic carbon signals and the two distinct aliphatic carbon signals for the ethyl group.

- $^{119}\text{Sn}$  Spectrum: Observe a single resonance at the chemical shift expected for a tetra-substituted organotin compound.
- Trustworthiness Check: The combination of all three spectra must be fully consistent with the proposed structure. Any deviation would invalidate the assumed molecular formula and, by extension, the calculated molecular weight.

## Conclusion

The molecular weight of **ethyltriphenyltin** ( $\text{C}_{20}\text{H}_{20}\text{Sn}$ ) is a fundamental constant, determined through both theoretical calculation and empirical measurement. Based on the standard atomic weights of its constituent elements, its calculated molar mass is 379.09 g/mol. This value is rigorously verified using mass spectrometry, which identifies the molecular ion and its characteristic tin isotopic pattern, and is further supported by NMR spectroscopy, which confirms the underlying atomic arrangement. The robust agreement between calculation and multi-faceted experimental data provides high confidence in this value, a critical requirement for any quantitative application in research and development.

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